

Analytical methods for characterizing 4-(4-Bromo-3-fluorobenzyl)morpholine

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Compound of Interest

Compound Name: 4-(4-Bromo-3-fluorobenzyl)morpholine

CAS No.: 897016-96-5

Cat. No.: B1524664

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Abstract

This application note details a rigorous analytical framework for the characterization of **4-(4-Bromo-3-fluorobenzyl)morpholine** (CAS: 897016-96-5), a critical intermediate in the synthesis of bioactive pharmaceutical ingredients (APIs). Due to the presence of a basic morpholine moiety and a halogenated aromatic core, this molecule presents specific challenges in chromatography (peak tailing) and spectroscopy (isomeric differentiation). This guide provides validated protocols for HPLC-UV/MS, NMR (

¹H,

¹³C,

¹⁹F), and FT-IR, designed to ensure structural integrity and purity >98% for downstream cross-coupling reactions.

Introduction

4-(4-Bromo-3-fluorobenzyl)morpholine serves as a versatile building block in medicinal chemistry.[1] The aryl bromide functionality facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the morpholine ring improves solubility and pharmacokinetic profiles.

Physicochemical Profile:

- Formula: C

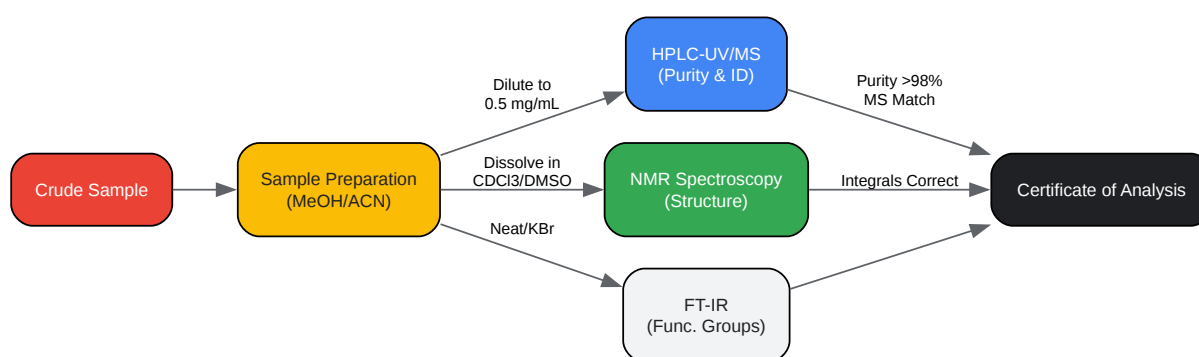
H

BrFNO

- Molecular Weight: 274.13 g/mol [1][2]
- Appearance: Off-white solid or viscous oil (purity dependent).
- Solubility: Soluble in DCM, Methanol, DMSO; sparingly soluble in water.

Analytical Strategy Workflow

The following workflow ensures comprehensive validation of the material.



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Figure 1: Analytical workflow for full characterization.

Method 1: High-Performance Liquid Chromatography (HPLC-UV/MS)

Challenge: The tertiary amine in the morpholine ring can interact with residual silanols on silica columns, leading to peak tailing. Solution: Use of a "base-deactivated" C18 column or high-pH stable hybrid columns allows for sharper peaks. Alternatively, acidic mobile phases (Formic Acid) protonate the amine, improving peak shape on standard C18 phases.

Protocol: Purity & Identity Profiling

Parameter	Condition
Instrument	Agilent 1290 Infinity II or Waters Acquity UPLC
Column	Waters XBridge C18 (4.6 x 150 mm, 3.5 µm) or Equivalent
Mobile Phase A	Water + 0.1% Formic Acid (or 10mM Ammonium Bicarbonate pH 9.5 for basic method)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Gradient	0-2 min: 5% B; 2-15 min: 5%
	95% B; 15-20 min: 95% B
Detection	UV @ 254 nm (aromatic) and 210 nm (amide/amine backbone)
MS Source	ESI Positive Mode (Scan range 100–600 m/z)

Data Interpretation:

- Retention Time (): Expect elution in the middle of the gradient (approx. 8-10 min) due to the lipophilic benzyl-bromide moiety.
- Mass Spectrum: Look for the characteristic bromine isotope pattern.

- M+H Peaks: Two peaks of nearly equal intensity at m/z 274.0 (Br) and m/z 276.0 (Br).
- Note: Absence of this 1:1 doublet indicates debromination or incorrect structure.

Method 2: NMR Spectroscopy (H, C, F)

Challenge: Differentiating the specific regioisomer (4-bromo-3-fluoro vs. isomers like 2-bromo-4-fluoro). Solution: Analysis of coupling constants (

-values) between Fluorine and aromatic protons.

Protocol: Structural Elucidation

- Solvent: CDCl₃ (preferred for resolution) or DMSO-
.
- Concentration: ~10 mg in 0.6 mL solvent.

Expected Spectral Features (

¹H NMR, 400 MHz, CDCl₃

):

- Aromatic Region (7.0 – 7.6 ppm):
 - The 1,3,4-substitution pattern creates a distinct splitting tree.
 - H-5 (Ortho to Br, Meta to F): Appears as a triplet-like doublet or dd due to coupling with H-6 and F.
 - H-2 (Between Benzyl and F): Doublet or singlet with fine splitting (coupling).

- H-6 (Ortho to Benzyl): Doublet of doublets.
- Benzylic Region (~3.5 ppm):

- Singlet (2H): The CH

linking the benzene ring and morpholine. Sharp singlet confirms no adjacent chiral centers or restricted rotation.

- Morpholine Ring:

- ~3.70 ppm (4H, t): O-CH

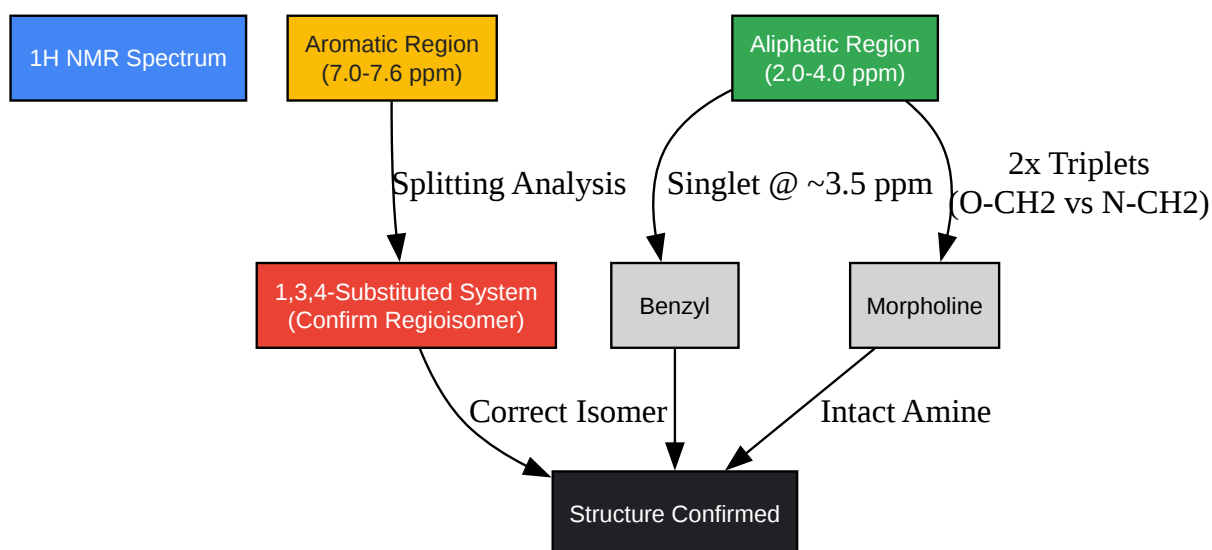
protons (deshielded by oxygen).

- ~2.45 ppm (4H, t): N-CH

protons.

¹⁹F NMR:

- Single signal around -100 to -115 ppm (typical for aryl fluorides). This confirms the presence of a single fluorine atom and purity from other fluorinated isomers.



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Figure 2: NMR interpretation logic tree.

Method 3: Infrared Spectroscopy (FT-IR)

Purpose: Rapid identification of functional groups for goods-in QC.

- C-H Stretch (Aromatic): 3000–3100 cm

(weak).

- C-H Stretch (Aliphatic): 2800–2950 cm

(morpholine CH

).

- C-F Stretch: 1200–1250 cm

(strong band).

- C-N Stretch: 1100–1150 cm

.

- Ar-Br Stretch: 600–700 cm

(fingerprint region).

Troubleshooting & QC Criteria

Observation	Probable Cause	Corrective Action
HPLC Peak Tailing	Interaction between morpholine N and silanols.	Add 0.1% Triethylamine (TEA) to mobile phase or use high-pH resistant column.
Extra Mass Peaks (M+16)	N-Oxide formation.	Check storage conditions; morpholines can oxidize. Store under N at 4°C.
NMR: Broad Benzyl Peak	Salt formation (HCl salt vs Free base).	Perform a "shake-out" with NaHCO ₃ /DCM to isolate the free base for sharp NMR signals.

References

- National Institute for Occupational Safety and Health (NIOSH). Analytical Method for Morpholines (Method S150). [3] CDC Stacks. [4] Available at: [\[Link\]](#) [4]
- Organic Chemistry Portal. Synthesis of Morpholines and Benzyl Derivatives. Available at: [\[Link\]](#)

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Sources

- 1. Buy 4-(4-Bromo-3-fluorobenzyl)morpholine | 897016-96-5 [[smolecule.com](#)]
- 2. 4-(4-broMo-3-fluorobenzyl)Morpholine CAS#: 897016-96-5 [[m.chemicalbook.com](#)]
- 3. [osha.gov](#) [[osha.gov](#)]
- 4. [stacks.cdc.gov](#) [[stacks.cdc.gov](#)]

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